

Technical Monograph: 1-Azido-3-iodobenzene

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Compound of Interest

Compound Name:	1-Azido-3-iodobenzene
CAS No.:	54467-96-8
Cat. No.:	B1523093

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Bifunctional Molecular Probes in Chemical Biology and Drug Discovery

Executive Summary

1-Azido-3-iodobenzene (CAS: 54467-96-8), also known as

-iodoazidobenzene, serves as a high-value heterobifunctional linker in proteomic profiling and medicinal chemistry. Its utility is derived from its orthogonal reactivity: the azide moiety functions as a bioorthogonal handle (via Click chemistry) or a photoaffinity label (via nitrene generation), while the aryl iodide provides a site for cross-coupling (Suzuki-Miyaura, Sonogashira) or radioiodination (

I). This guide details the physiochemical profile, synthesis, and safety protocols required to utilize this compound effectively in high-stakes research environments.

Part 1: Chemical Identity & Physiochemical Profile

The physical properties of **1-azido-3-iodobenzene** are dominated by the heavy iodine atom and the energetic azide group. Unlike standard reagents, its handling requires an understanding of its potential for explosive decomposition and photolytic instability.

Table 1: Physiochemical Specifications[1]

Property	Value / Description	Notes
CAS Number	54467-96-8	Primary identifier.
Molecular Formula		
Molecular Weight	245.02 g/mol	High MW due to Iodine (126.9 amu).
Appearance	Yellow to orange oil	Darkens upon oxidation or photolysis.
Density	~1.6 - 1.8 g/mL (Predicted)	Significantly denser than water due to Iodine.
Boiling Point	DO NOT DISTILL	Theoretical BP >200°C; Decomposes/Explodes >100°C.
Solubility	DCM, Chloroform, DMSO	Insoluble in water.
Diagnostic IR		Strong antisymmetric azide stretch ().

Characterization Logic (Self-Validation)

- Infrared Spectroscopy (IR): The most reliable immediate validation of synthesis is the appearance of a strong, distinct peak at

 . Absence of this peak indicates failed azidation; presence of broad peaks >3300 cm indicates unreacted aniline.
- NMR Stability: The compound must be stored in the dark. In

 -NMR, the protons ortho to the iodine and azide groups will show distinct splitting patterns characteristic of meta-substitution (singlet-like appearance for the proton between I and

).

Part 2: Synthesis & Purification Protocol

Objective: Synthesis of **1-azido-3-iodobenzene** from 3-iodoaniline via diazotization. Safety

Pre-requisite: Perform behind a blast shield. Use plastic spatulas (avoid metal-azide contact).

Work under red light or low light to prevent photolysis.

Reagents

- Precursor: 3-Iodoaniline (1.0 eq)
- Diazotization: Sodium Nitrite (, 1.2 eq), HCl (6M) or .
- Azidation: Sodium Azide (, 1.5 eq).
- Solvent: Water (reaction), Ethyl Acetate (extraction).

Step-by-Step Methodology

- Amine Activation:
 - Dissolve 3-iodoaniline in 6M HCl at in a round-bottom flask.
 - Mechanistic Insight: Acidification protonates the amine, solubilizing it and preparing it for nitrosation. The temperature must remain to prevent the unstable diazonium intermediate from decomposing into a phenol.
- Diazotization (The Critical Step):
 - Add aqueous dropwise, maintaining internal temp

- Validation: Use starch-iodide paper.[2] An instant blue-black color confirms excess nitrous acid (indicating complete conversion of amine).
- Reaction:
- Azidation (Nucleophilic Substitution):
 - Add aqueous

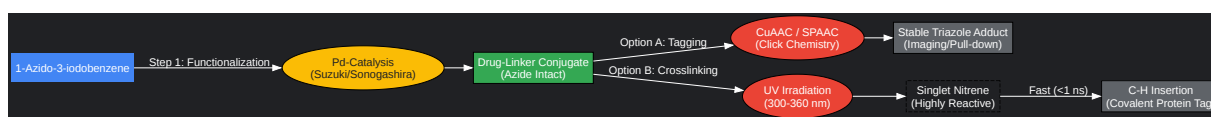
dropwise to the diazonium salt solution. Caution: Vigorous evolution of gas will occur.
 - Mechanistic Insight: The azide ion () attacks the diazonium electrophile. This is an -like substitution where is the leaving group.
 - Stir for 1-2 hours at , then allow to warm to room temperature.
- Workup & Purification (The Safety Filter):
 - Extract with Ethyl Acetate (). Wash organics with saturated and brine.
 - Dry over and concentrate in vacuo at room temperature. Do not heat the water bath >30°C.
 - Purification: Silica gel column chromatography (Hexanes/EtOAc).
 - CRITICAL: Do NOT attempt vacuum distillation. Aryl azides can detonate upon heating.

Part 3: Applications & Mechanism (The "Why")

1-Azido-3-iodobenzene acts as a "switchable" probe. The iodine allows for initial attachment to a drug scaffold (via Pd-catalyzed coupling), and the azide serves as the dormant warhead for target identification.

Workflow Visualization

The following diagram illustrates the orthogonal reactivity pathways:



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Figure 1: Orthogonal reaction pathways for **1-Azido-3-iodobenzene**. The iodine atom facilitates scaffold attachment, while the azide enables either 'Click' conjugation or photo-activated protein crosslinking.

1. Photoaffinity Labeling (PAL)

Upon irradiation (typically UV-B, ~300 nm), the aryl azide extrudes

to form a singlet aryl nitrene.[3]

- Mechanism: The electron-deficient nitrene inserts into nearby

or

bonds of the target protein.
- Advantage: The iodine substituent exerts a "heavy atom effect," which can facilitate intersystem crossing to the triplet nitrene, potentially altering insertion selectivity, though the primary utility of the iodine here is often for radioactive tracking (

l).

2. Bioorthogonal Click Chemistry

The azide is stable at physiological pH. It reacts specifically with alkynes (Cu-catalyzed or strain-promoted) to form 1,2,3-triazoles.

- Application: Used to attach fluorophores or biotin tags to the molecule after it has bound to its biological target (post-lysis).

Part 4: Stability & Safety (Self-Validating Systems)

Working with azides requires a "defense-in-depth" safety strategy.

- The C/N Ratio Rule:
 - General Safety Rule:
.
 - For
: Carbon (6) / Nitrogen (3) = 2.
 - Verdict: This compound is energy-rich and potentially explosive. The high mass of Iodine improves stability relative to lower MW azides, but it must still be treated as an explosive hazard.
- Storage Validation:
 - Store at

in amber vials.
 - Check: If the liquid turns from yellow to dark brown/black, decomposition (formation of azo compounds or polymers) has occurred. Discard via chemical waste protocols (do not concentrate).
- Chemical Incompatibility:

- Avoid contact with strong acids (forms HN_3 , highly toxic/explosive gas).
- Avoid transition metals in the absence of ligands (forms metal azides).

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- To cite this document: BenchChem. [Technical Monograph: 1-Azido-3-iodobenzene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1523093/docs#technical-monograph-1-azido-3-iodobenzene>]

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